

An In-depth Technical Guide to the Synthesis and Characterization of Benzbromarone-d5

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Compound of Interest

Compound Name: Benzbromarone-d5

Cat. No.: B12408065

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This document provides a comprehensive technical overview of the synthesis and characterization of **Benzbromarone-d5**. This isotopically labeled analog of Benzbromarone is a critical tool in metabolism, pharmacokinetic studies, and as an internal standard for quantitative bioanalysis. This guide details the synthetic pathway, experimental protocols, and analytical characterization data.

Physicochemical and Analytical Data Summary

The key quantitative data for **Benzbromarone-d5** are summarized in the tables below for quick reference and comparison.

Table 1: Physicochemical Properties of **Benzbromarone-d5**

Property	Value	Source
Analyte Name	Benzbromarone-d5	LGC Standards[1]
Molecular Formula	C ₁₇ D ₅ H ₇ Br ₂ O ₃	LGC Standards[1]
Molecular Weight	429.11	LGC Standards[1]
Exact Mass	426.947 Da	LGC Standards[1]
SMILES	<chem>[2H]C([2H])([2H])C([2H])([2H])c1oc2ccccc2c1C(=O)c3cc(Br)c(O)c(Br)c3</chem>	LGC Standards[1]

Table 2: High-Performance Liquid Chromatography (HPLC) Parameters

Parameter	Recommended Value/Method	Source
Column	Zorbax Eclipse Plus C18 (100 mm × 4.6 mm, 5 μm)	Research Trend[2][3]
Mobile Phase	Glacial Acetic Acid: Acetonitrile: Water: Methanol (2.5:12.5:195:450 v/v)	Research Trend[2][4]
Elution Mode	Isocratic	Research Trend[2][4]
Flow Rate	1.0 mL/min	Research Trend[2][3]
Detection Wavelength	231 nm	Research Trend[4]
Column Temperature	25°C	Research Trend[4]
Injection Volume	20 μL	Research Trend[4]
Expected Purity	>98%	Expert Synthesis Solutions[5]

Table 3: Mass Spectrometry (MS) Data

Parameter	Value	Source
Ionization Mode	Electrospray Ionization (ESI), Negative	PubChem[6]
Precursor Ion Type	[M-H] ⁻	PubChem[6]
Calculated m/z for [M-H] ⁻	424.939	Calculated
Instrumentation	UPLC-Tandem Mass Spectrometry (MS/MS)	PubMed[7]

Table 4: Nuclear Magnetic Resonance (NMR) Spectroscopy Data (Predicted)

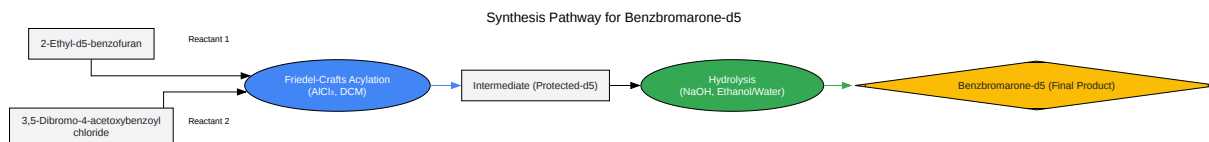
Nucleus	Expected Chemical Shift (δ, ppm)	Multiplicity	Notes
¹ H NMR	7.20 - 7.50	m	Aromatic protons on benzofuran ring
8.00	s	Aromatic protons on dibromophenyl ring	
Signal absent	-	Deuterated ethyl group (CD ₂ CD ₃) protons are not observed	
¹³ C NMR	~110 - 160	Multiple signals	Aromatic carbons
~180	s	Carbonyl carbon	
Signal significantly attenuated	-	Carbons of the deuterated ethyl group will show weak, split signals due to C-D coupling	

Synthesis Pathway and Workflow

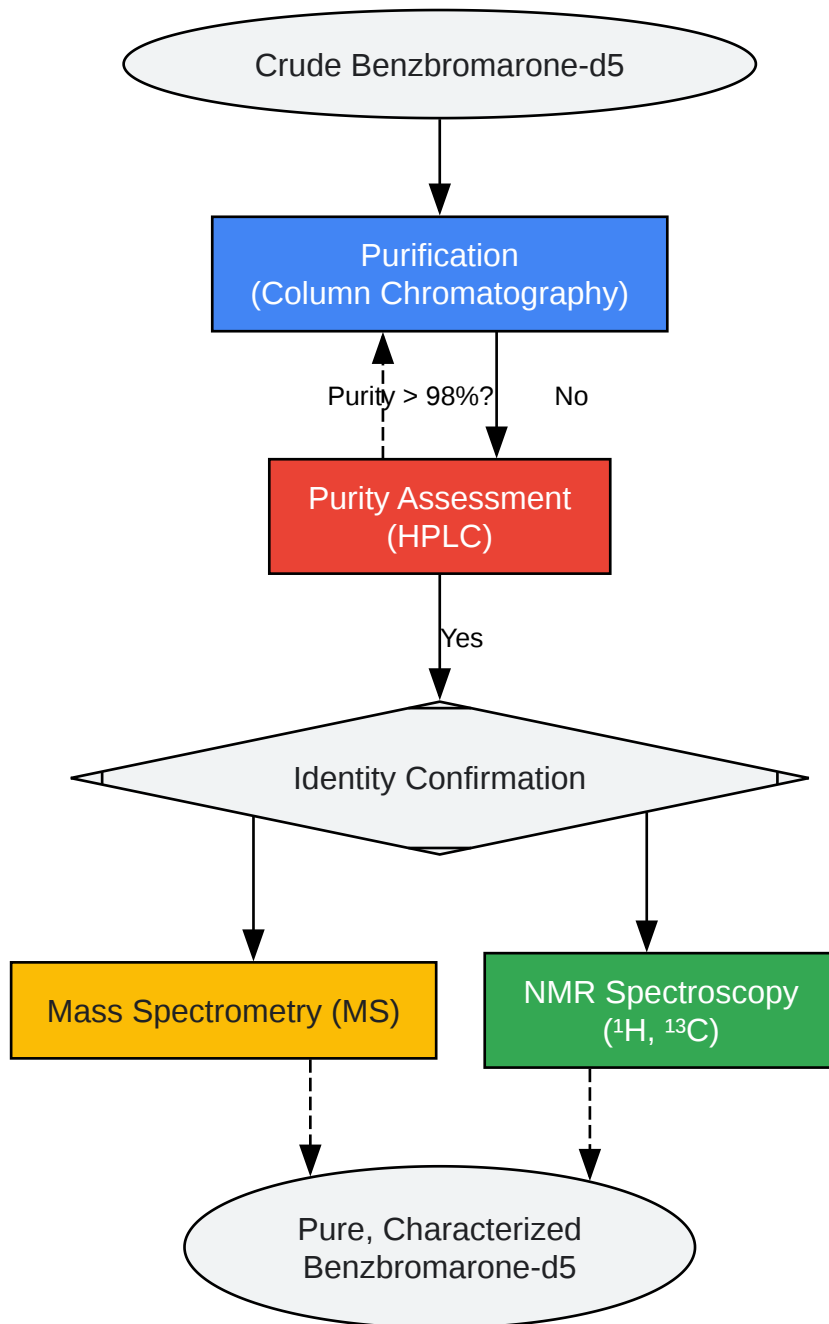
The synthesis of **Benzbromarone-d5** typically involves a Friedel-Crafts acylation of 2-ethyl-d5-benzofuran with a protected 3,5-dibromo-4-hydroxybenzoyl chloride, followed by a deprotection step.

Synthetic Scheme

The logical flow of the synthesis is depicted below. The key is the utilization of a deuterated starting material, 2-ethyl-d5-benzofuran, to introduce the isotopic label.



Post-Synthesis Characterization Workflow



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References

- 1. Benzbromarone-D5 | CAS | LGC Standards [lgcstandards.com]
- 2. researchtrend.net [researchtrend.net]
- 3. Validated Stability Indicating RP-HPLC Method for Simultaneous Determination of Benzbromarone and Diclofenac Potassium in Vitro Dissolution Studies from Tablet Dosage Form | Semantic Scholar [semanticscholar.org]
- 4. researchtrend.net [researchtrend.net]
- 5. esschemco.com [esschemco.com]
- 6. Benzbromarone | C₁₇H₁₂Br₂O₃ | CID 2333 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. [Simultaneous determination of allopurinol, probenecid, benzbromarone in dietary supplements by ultra high performance liquid chromatography-tandem mass spectrometry] - PubMed [pubmed.ncbi.nlm.nih.gov]
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